Spectroscopic data of 4-Bromo-2-hydroxybenzamide

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Compound of Interest

Compound Name:	*4-Bromo-2-hydroxybenzamide*
CAS No.:	*5428-40-0*
Cat. No.:	*B1330123*

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An In-Depth Technical Guide to the Spectroscopic Profile of **4-Bromo-2-hydroxybenzamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-2-hydroxybenzamide is a substituted aromatic amide with potential applications in medicinal chemistry and materials science. Unambiguous structural confirmation is the bedrock of all subsequent research and development. This technical guide provides a comprehensive, predictive analysis of the key spectroscopic data—Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—required for the definitive identification and quality assessment of this compound. By integrating foundational spectroscopic principles with data from closely related structural analogs, this document serves as an essential reference for researchers synthesizing or utilizing **4-Bromo-2-hydroxybenzamide**.

Molecular Structure and Spectroscopic Overview

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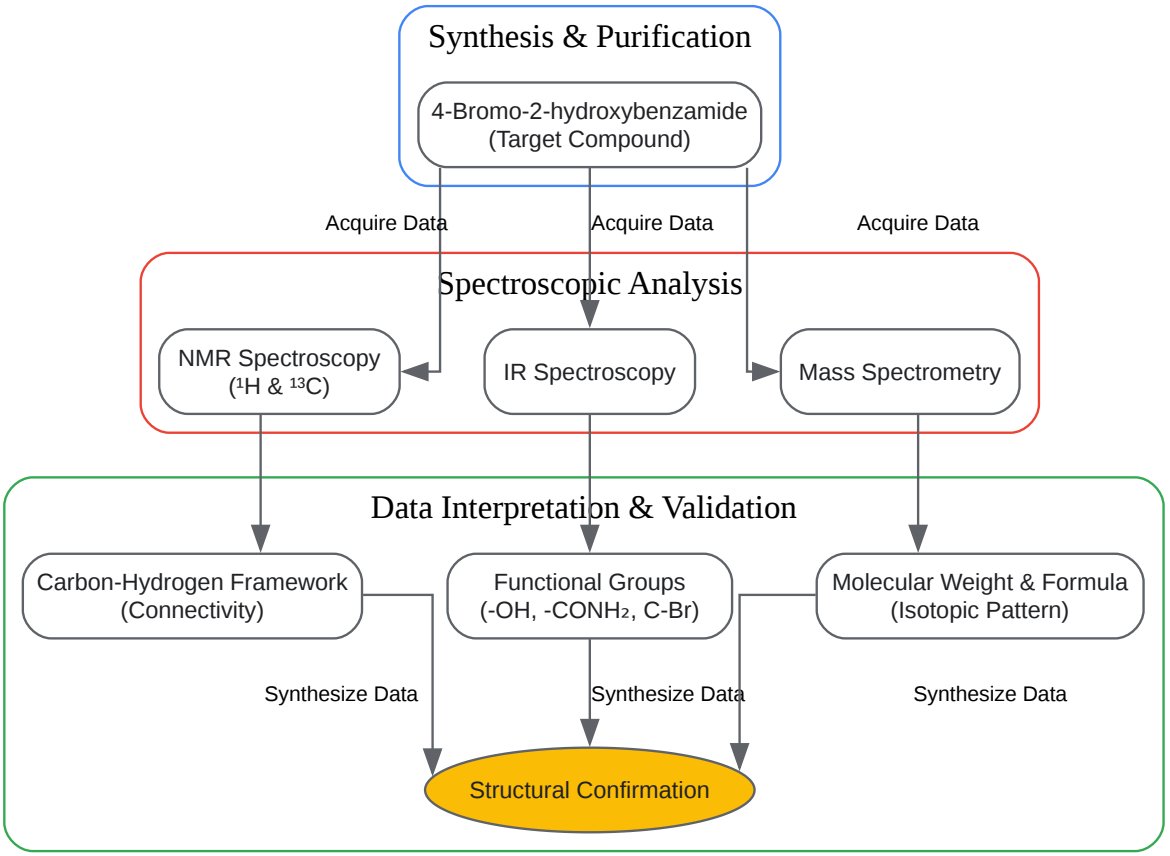
4-Bromo-2-hydroxybenzamide (Molecular Formula: $C_7H_6BrNO_2$) is a derivative of salicylamide, featuring a bromine atom at the C4 position of the benzene ring.[1] The molecule's key functional groups—a phenolic hydroxyl (-OH), a primary amide ($-CONH_2$), and an aromatic bromide (-Br)—each impart distinct and predictable signatures in its spectra. The ortho-relationship between the hydroxyl and amide groups allows for potential intramolecular hydrogen bonding, which significantly influences the spectral characteristics, particularly in NMR and IR spectroscopy.

The overall analytical workflow for structural elucidation relies on the synergistic interpretation of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together, they offer a self-validating system for confirmation.



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Caption: Workflow for the spectroscopic characterization of **4-Bromo-2-hydroxybenzamide**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. The analysis of both ^{1}H and ^{13}C NMR spectra is essential.

Caption: Structure of **4-Bromo-2-hydroxybenzamide** with atom numbering for NMR assignments.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum will reveal the number of different types of protons and their neighboring environments. For a 1,2,4-trisubstituted benzene ring, a distinct set of splitting patterns is expected.[2] The acidic protons of the hydroxyl and amide groups will typically appear as broad singlets and are exchangeable with deuterium oxide (D_2O).

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration	Rationale and Comparative Insights
-OH	~11.0 - 13.0	Broad Singlet	1H	The phenolic proton is highly deshielded due to intramolecular hydrogen bonding with the amide carbonyl, similar to related salicylamides.[3] Its signal will disappear upon shaking with D_2O.
$-CONH_2$	~7.5 - 8.5	Two Broad Singlets	2H	The two amide protons are diastereotopic and may appear as two distinct broad signals. Their chemical shift can vary significantly with solvent and concentration. These signals will also disappear upon D_2O exchange.
H6	~7.8 - 8.0	Doublet (d)	1H	This proton is ortho to the electron-withdrawing amide group,

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				causing a significant downfield shift. It will be split only by H5 (J ≈ 8.5 Hz).
H5	~7.0 - 7.2	Doublet of Doublets (dd)	1H	This proton is coupled to both H6 (J ≈ 8.5 Hz) and H3 (J ≈ 2.0 Hz), resulting in a doublet of doublets.
H3	~7.4 - 7.6	Doublet (d)	1H	This proton is ortho to the bromine atom. It will show a small coupling to H5 (J ≈ 2.0 Hz).

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum provides one signal for each unique carbon atom, offering direct insight into the carbon skeleton.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale and Comparative Insights
C7 (C=O)	~170 - 173	The amide carbonyl carbon is characteristic in this region. This is consistent with data for other benzamides.[4]
C2 (C-OH)	~158 - 162	The carbon bearing the hydroxyl group is strongly deshielded by the oxygen atom, a feature seen in salicylamide and its derivatives.[5][6]
C1	~115 - 120	This carbon is ortho to the -OH group and para to the -Br group. Its chemical shift is influenced by the donating effect of the hydroxyl group.
C4 (C-Br)	~118 - 122	The direct attachment of bromine causes a moderate downfield shift. The value is comparable to that in 4-bromobenzamide.[7]
C6	~130 - 133	This carbon is ortho to the amide group and meta to the hydroxyl group.
C5	~125 - 128	This carbon is influenced by its position relative to all three substituents.
C3	~122 - 125	This carbon is ortho to the bromine and meta to the amide group.

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Experimental Protocol: NMR Data Acquisition

A standardized protocol ensures reproducibility and data integrity.[8]

- Sample Preparation: Dissolve 5-10 mg of **4-Bromo-2-hydroxybenzamide** in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a 5 mm NMR tube. DMSO-d_6 is often preferred for amides and phenols as it helps in resolving the -OH and -NH_2 protons.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) to serve as an internal reference (δ = 0.00 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard single-pulse experiment. A relaxation delay of 1-2 seconds and 16-64 scans are typically sufficient. To confirm exchangeable protons, add a drop of D_2O, shake the tube, and re-acquire the spectrum.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse program (e.g., zgpg30). A longer acquisition time with a higher number of scans (e.g., 1024 or more) is necessary due to the low natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted Characteristic IR Absorptions

The IR spectrum of **4-Bromo-2-hydroxybenzamide** is expected to be rich with information, confirming the presence of all key functional groups.

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Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity	Rationale and Key Features
O-H Stretch (Phenolic)	3500 - 3000	Broad, Strong	This very broad absorption is characteristic of a hydrogen-bonded hydroxyl group.[6] Its breadth is a result of strong intra- and intermolecular hydrogen bonding.
N-H Stretch (Amide)	3400 & 3200 (approx.)	Medium, Sharp (two bands)	A primary amide (-NH_2) typically shows two distinct N-H stretching bands: an asymmetric stretch at the higher frequency and a symmetric stretch at the lower one.
C=O Stretch (Amide I)	1650 - 1680	Strong, Sharp	The position of the amide carbonyl absorption is sensitive to hydrogen bonding. Its presence in this region is a strong indicator of the amide functional group.[3]
N-H Bend (Amide II)	1620 - 1650	Medium	This band arises from the in-plane bending of the N-H bond and is another key marker for the amide group.

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C=C Stretch (Aromatic)	1600, 1580, 1470	Medium to Weak	Multiple sharp bands in this region confirm the presence of the benzene ring.
C-O Stretch (Phenolic)	1250 - 1300	Strong	This absorption corresponds to the stretching of the C-O bond of the phenolic group.
C-Br Stretch	700 - 500	Medium to Strong	The C-Br stretch appears in the low-frequency fingerprint region and confirms the presence of the bromine atom.

Experimental Protocol: FT-IR Data Acquisition

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the crystal (e.g., diamond or germanium) of an Attenuated Total Reflectance (ATR) accessory. Ensure good contact between the sample and the crystal by applying pressure.
- Sample Preparation (KBr Pellet): Alternatively, grind a small amount of the sample (<1 mg) with ~100 mg of dry potassium bromide (KBr) using an agate mortar and pestle. Press the mixture into a thin, transparent pellet using a hydraulic press.[8]
- Data Acquisition: Record a background spectrum of the empty ATR crystal or a blank KBr pellet. Then, record the sample spectrum. Typically, 16-32 scans at a resolution of 4 cm^{-1} are sufficient.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial information about the molecular formula and fragmentation patterns.

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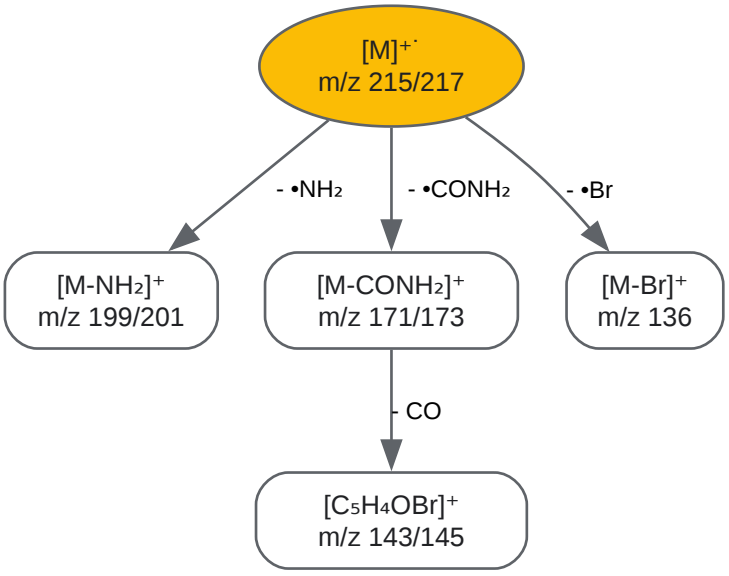
Predicted Mass Spectrum Features

The most telling feature in the mass spectrum of a monobrominated compound is the isotopic signature of bromine.

- Molecular Ion (M^+): The presence of bromine (isotopes ^{79}Br and ^{81}Br in ~1:1 natural abundance) will result in two molecular ion peaks of nearly equal intensity.[8] Given the molecular weight of 216.03 g/mol , expect to see peaks at m/z ≈ 215 and m/z ≈ 217, corresponding to $[C_7H_6{}^{79}BrNO_2]^+$ and $[C_7H_6{}^{81}BrNO_2]^+$. This M/M+2 pattern is a definitive diagnostic tool.
- Key Fragmentation Pathways: Electron Ionization (EI) would likely induce fragmentation, providing further structural clues.



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